Protocol for creating a sealed Gadolinium-153 line source

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Gadolinium-153*
CAS No.:	*14276-65-4*
Cat. No.:	*B089032*

Get Quote

Creating a sealed **Gadolinium-153** (Gd-153) line source is a highly complex and hazardous procedure that requires specialized facilities, equipment, and personnel with extensive training in handling radioactive materials. The process is strictly regulated by national and international bodies, such as the Nuclear Regulatory Commission (NRC) in the United States, to ensure the safety of the public and the environment.

Due to the significant risks associated with radioactive materials and the stringent regulatory requirements, this document should be considered a high-level overview for informational and educational purposes only. It is not a substitute for professional training, certification, and adherence to all applicable laws and regulations. The handling of Gd-153 and the fabrication of sealed sources must only be performed in a licensed facility with appropriate radiation safety programs and oversight.

Application Notes

Introduction to **Gadolinium-153**

© 2026 BenchChem. All rights reserved.

Gadolinium-153 is a radioisotope of gadolinium that is produced in a nuclear reactor. It decays by electron capture with a half-life of 240.4 days. Gd-153 emits gamma rays at two primary energies, 44 keV and 100 keV, as well as characteristic X-rays. These properties make it a valuable source for various applications, including:

- Calibration of gamma-ray detectors: The distinct photopeaks of Gd-153 are used to calibrate the energy response of radiation detection systems.
- Bone densitometry: Dual-energy X-ray absorptiometry (DXA) scanners can use Gd-153 sources to measure bone mineral density.
- Industrial gauging: In certain applications, Gd-153 sources are used for non-destructive testing and material analysis.

A "sealed source" is a radioactive source in which the radioactive material is permanently encapsulated in a capsule or bonded in a solid form. The capsule is designed to prevent the leakage of the radioactive material under normal and accidental conditions.

Safety Considerations

Working with Gd-153 requires strict adherence to radiation safety principles, including:

- Time, Distance, and Shielding: Minimize the time spent near the source, maximize the distance from the source, and use appropriate shielding (e.g., lead, tungsten) to reduce radiation exposure.
- Containment: All handling of unsealed Gd-153 must be performed in a hot cell or a glove box with appropriate ventilation to prevent inhalation or ingestion of the radioactive material.
- Personal Protective Equipment (PPE): This includes lab coats, gloves, and dosimetry badges to monitor radiation dose.
- Regulatory Compliance: All activities involving the procurement, handling, and fabrication of radioactive sources must be performed under a specific license from the relevant regulatory authority.

© 2026 BenchChem. All rights reserved.

Protocol for Creating a Sealed **Gadolinium-153** Line Source

This protocol outlines the general steps for fabricating a sealed Gd-153 line source. This process must be conducted by trained and licensed professionals in a controlled radiological facility.

1. Materials and Equipment

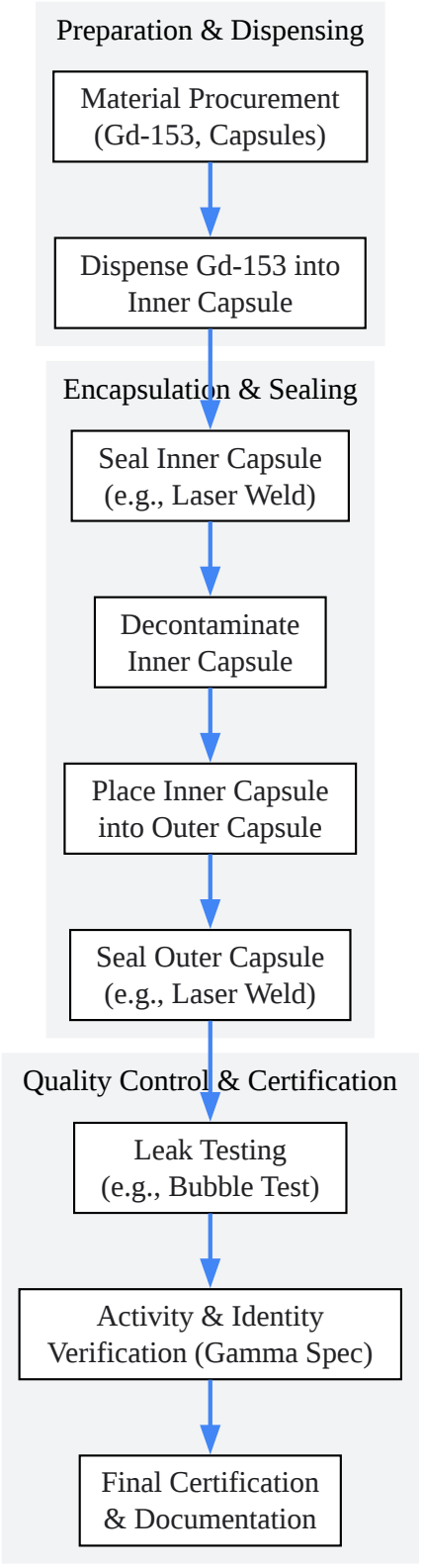
© 2026 BenchChem. All rights reserved.

Category	Item	Purpose/Specification
Radioactive Material	Gadolinium-153 (as Gd_2O_3 powder or solution)	The active component of the source. Activity will depend on the final application requirements.
Encapsulation	Inner and outer capsules (e.g., Titanium, Stainless Steel 316L)	To contain the radioactive material and provide a double barrier against leakage.
Handling Equipment	Hot cell or shielded glove box	To provide a safe, contained environment for handling the unsealed Gd-153.
Remote manipulators	For handling the radioactive material and components without direct hand exposure.	
Welding	Laser or Tungsten Inert Gas (TIG) welding system	To create a hermetic seal on the capsules. Laser welding is often preferred for its precision and low heat input.
Quality Control	High-Purity Germanium (HPGe) detector	For gamma spectroscopy to verify the identity and activity of the Gd-153.
Leak test apparatus (e.g., vacuum bubble test, helium leak test)	To confirm the integrity of the sealed capsule.	
Calibrated ionization chamber	To measure the radiation output of the final sealed source.	

2. Experimental Workflow

The following diagram illustrates the major steps in the fabrication process.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Protocol for creating a sealed Gadolinium-153 line source]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089032/docs#protocol-for-creating-a-sealed-gadolinium-153-line-source]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.